An In-Depth Technical Guide to 1,5-Cyclooctanedione

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Compound of Interest

Compound Name:	*1,5-Cyclooctanedione*
CAS No.:	*1489-74-3*
Cat. No.:	*B188023*

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Introduction: The Strategic Value of a C8 Scaffold

In the landscape of synthetic chemistry and drug development, the cyclooctane ring presents a unique and valuable scaffold. Its inherent conformational flexibility, existing predominantly in a boat-chair conformation, allows for the precise spatial orientation of functional groups, a critical factor in designing molecules with specific biological targets. **1,5-Cyclooctanedione**, a symmetrically functionalized derivative, serves as a pivotal building block, offering two reactive carbonyl sites for a diverse array of chemical transformations. This guide provides an in-depth technical overview of **1,5-Cyclooctanedione**, from its fundamental properties and synthesis to its characterization and application, tailored for researchers, scientists, and professionals in drug development.

Section 1: Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and properties is the foundation of all subsequent experimental work. **1,5-Cyclooctanedione** is registered under CAS Number 1489-74-3.[1] Its core identifiers and computed physicochemical properties are summarized below,

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providing the essential data points for reaction planning, safety assessment, and analytical method development.

Identifier/Property	Value	Source(s)
CAS Number	1489-74-3	PubChem[1]
IUPAC Name	cyclooctane-1,5-dione	PubChem[1]
Molecular Formula	$C_8H_{12}O_2$	PubChem[1]
Molecular Weight	140.18 g/mol	PubChem[1]
InChIKey	HNIJGYLFFVBUNQ-UHFFFAOYSA-N	PubChem[1]
Canonical SMILES	C1CC(=O)CCCC(=O)C1	PubChem[1]
Boiling Point	260.7 °C at 760 mmHg (Predicted)	ChemNet
Flash Point	96.3 °C (Predicted)	ChemNet
Density	1.038 g/cm³ (Predicted)	ChemNet

Section 2: Synthesis and Mechanistic Rationale

The most direct and elegant synthetic route to **1,5-Cyclooctanedione** is the ozonolysis of a bicyclic alkene precursor. This strategy is predicated on the selective oxidative cleavage of a carbon-carbon double bond to install the two required ketone functionalities in a single, ring-opening step.

The Ozonolysis Pathway

The logical precursor for this transformation is bicyclo[4.2.0]oct-1(6)-ene (CAS 10563-11-8).[2] [3] The ozonolysis reaction proceeds via a well-established mechanism involving a 1,3-dipolar cycloaddition of ozone across the double bond.

Causality of Method Selection: Ozonolysis is the preferred method due to its high efficiency and predictability. The reaction specifically targets the double bond, leaving the saturated carbon framework intact. The subsequent reductive workup is crucial; it ensures the cleavage of the

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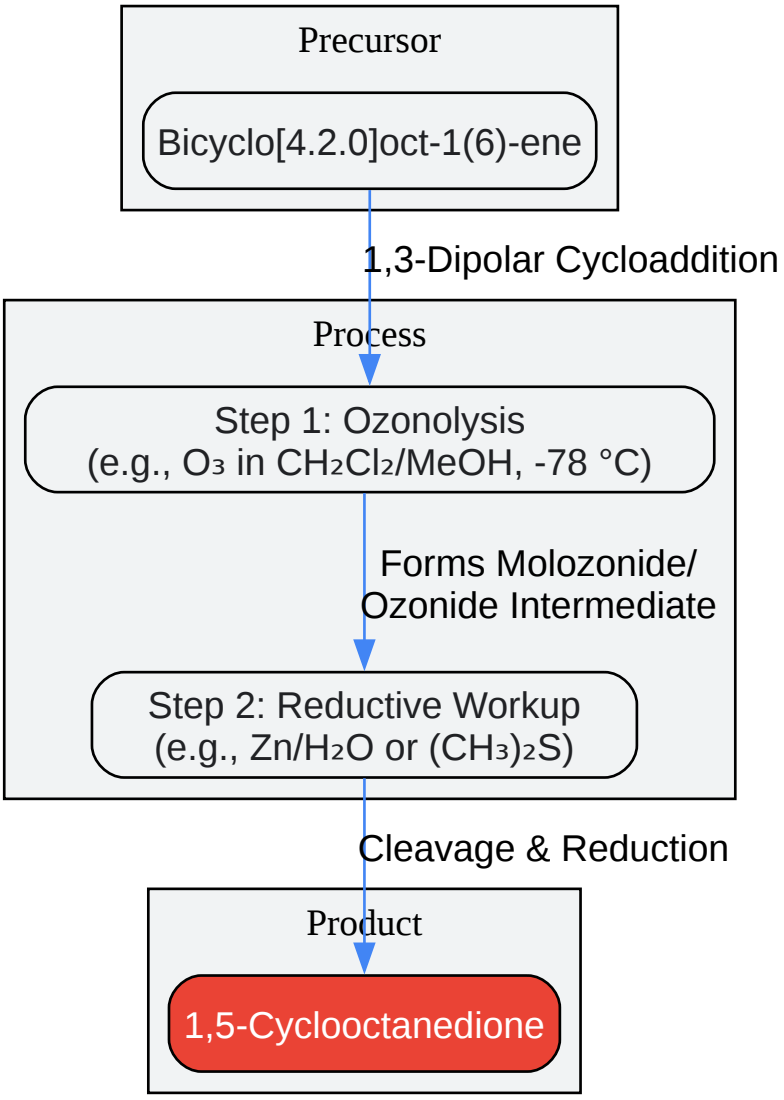
intermediate ozonide directly to the desired ketone products without over-oxidation to carboxylic acids, which would occur under oxidative workup conditions. This control is paramount for achieving a high yield of the target dione.



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Caption: Synthetic workflow for **1,5-Cyclooctanedione** via ozonolysis.

Section 3: Spectroscopic Characterization - A Self-Validating System

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The confirmation of the **1,5-Cyclooctanedione** structure is unequivocally achieved through a combination of spectroscopic techniques. Each method provides a piece of the structural puzzle, and together they form a self-validating system, ensuring the identity and purity of the synthesized material.

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Technique	Expected Signature Features	Rationale
^{1}H NMR	A complex multiplet around δ 2.4-2.8 ppm.	Protons alpha to the carbonyl groups (C2, C4, C6, C8) are deshielded and appear downfield. The remaining methylene protons (C3, C7) would appear as a multiplet at a slightly higher field. The symmetry of the molecule simplifies the spectrum, but conformational flux can lead to broad signals.
^{13}C NMR	A signal at δ > 200 ppm. Signals in the range of δ 30-50 ppm.	The carbonyl carbon (C=O) signal is characteristically found at very low field (>200 ppm). The methylene carbons alpha to the carbonyls (C2, C4, C6, C8) will be downfield compared to the other methylene carbons (C3, C7) due to the electron-withdrawing effect of the oxygen.
IR Spectroscopy	A strong, sharp absorption band around 1700-1720 cm^{-1}.	This absorption is highly characteristic of the C=O stretching vibration in a saturated cyclic ketone.[4] Its presence is a primary indicator of the successful formation of the dione functionality.
Mass Spectrometry	Molecular ion peak (M^+) at m/z = 140.	Confirms the molecular weight and, by extension, the molecular formula ($C_8H_{12}O_2$). [1] High-resolution mass

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	spectrometry can provide the exact mass, further validating the elemental composition.

Note: Actual chemical shifts can vary based on solvent and instrument parameters. The data presented are typical expected values.[4][5]

Section 4: Applications in Medicinal Chemistry and Drug Development

While not an active pharmaceutical ingredient (API) itself, **1,5-Cyclooctanedione** is a valuable synthetic intermediate.[6][7][8] Its bifunctional nature allows it to serve as a scaffold for building more complex molecular architectures, a crucial aspect of drug discovery.

Role as a Synthetic Intermediate: The strategic placement of the two ketone groups at the 1 and 5 positions allows for a variety of synthetic manipulations:

- Ring Contractions/Expansions: The dione can undergo reactions like the Favorskii rearrangement to yield functionalized cycloheptane derivatives.
- Heterocycle Formation: Condensation reactions with reagents like hydrazines or hydroxylamines can be used to construct bicyclic heterocyclic systems, which are common motifs in many drug molecules.
- Scaffold for Bioorthogonal Chemistry: The cyclooctane core is a precursor to strained cyclooctyne derivatives used in copper-free click chemistry (SPAAC), a powerful tool for bioconjugation in drug delivery and diagnostic applications. While the synthesis of 1,3-cyclooctanedione is more directly cited for this purpose, the 1,5-isomer provides an alternative substitution pattern for creating novel cyclooctyne reagents.

The utility of such intermediates is often documented in the patent literature, which protects novel synthetic routes to complex APIs.[9][10] A thorough search of patents citing CAS 1489-74-3 is a recommended strategy for researchers looking to explore its application in novel drug development programs.

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Section 5: Safety and Handling

Scientific integrity demands a rigorous approach to safety. According to the Globally Harmonized System (GHS) classifications aggregated by the European Chemicals Agency (ECHA), **1,5-Cyclooctanedione** presents specific hazards.[1]

- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.

Protocol for Safe Handling:

- Engineering Controls: Handle only in a well-ventilated fume hood to avoid inhalation of any dust or aerosols.
- Personal Protective Equipment (PPE):
  - Wear chemical-resistant gloves (e.g., nitrile) at all times.
  - Wear safety glasses with side shields or chemical splash goggles. A face shield is recommended if there is a splash hazard.
  - Use a lab coat to protect from skin contact.
- Handling Procedures: Avoid contact with skin and eyes. Avoid the formation of dust. Keep away from incompatible materials such as strong oxidizing agents.
- Storage: Store in a tightly sealed container in a cool, dry place.
- First Aid: In case of eye contact, immediately rinse with plenty of water for at least 15 minutes and seek urgent medical attention. In case of skin contact, wash off with soap and plenty of water. If skin irritation or rash occurs, seek medical advice.

Section 6: Detailed Experimental Protocol

The following protocol details the synthesis of **1,5-Cyclooctanedione** from bicyclo[4.2.0]oct-1(6)-ene. This serves as a self-validating system when paired with the spectroscopic characterization methods described in Section 3.

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Objective: To synthesize **1,5-Cyclooctanedione** via oxidative cleavage.

Materials:

- Bicyclo[4.2.0]oct-1(6)-ene
- Dichloromethane (DCM), anhydrous
- Methanol (MeOH), anhydrous
- Ozone (O_3) from an ozone generator
- Zinc dust (Zn)
- Acetic Acid (AcOH)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Standard laboratory glassware for reactions at low temperature, extraction, and filtration.

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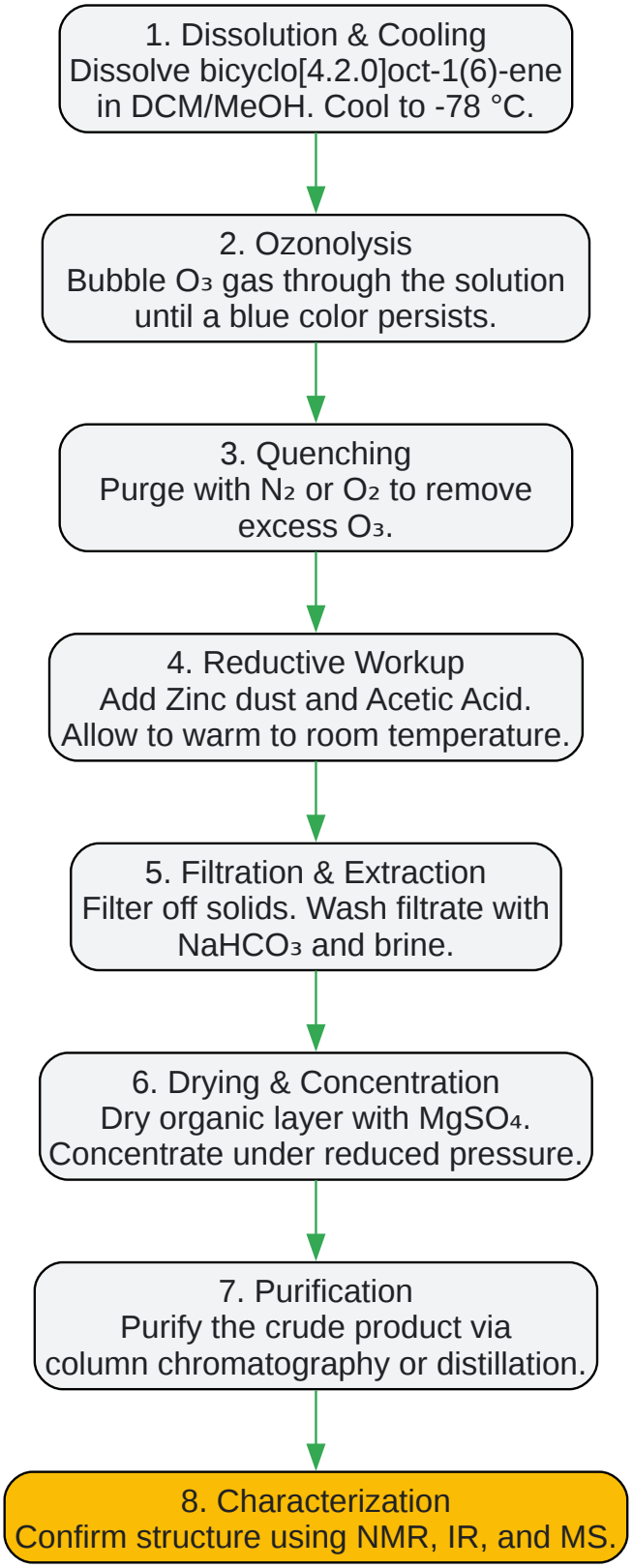

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Caption: Step-by-step experimental workflow for the synthesis of 1,5-COD.

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Step-by-Step Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, a gas inlet tube, and a gas outlet tube (connected to a mineral oil bubbler), dissolve bicyclo[4.2.0]oct-1(6)-ene (1.0 eq) in a 1:1 mixture of anhydrous DCM and MeOH.
- Cooling: Cool the reaction mixture to -78 °C using a dry ice/acetone bath.
- Ozonolysis: Begin bubbling ozone gas through the stirred solution. The reaction progress can be monitored by the appearance of a persistent blue color, indicating the presence of excess ozone.
- Quenching: Once the reaction is complete, stop the ozone flow and purge the system with nitrogen or oxygen gas for 10-15 minutes to remove all residual ozone. Causality: This step is critical for safety, as ozonides can be explosive.
- Reductive Workup: While stirring, carefully add zinc dust (1.5-2.0 eq) followed by the slow addition of acetic acid (2.0 eq).
- Warming: Remove the cooling bath and allow the reaction mixture to slowly warm to room temperature. Stir for at least 1 hour or until the reaction is complete (monitor by TLC).
- Workup: Filter the reaction mixture through a pad of celite to remove the zinc salts, washing the pad with DCM. Transfer the filtrate to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: The crude **1,5-Cyclooctanedione** can be purified by flash column chromatography on silica gel or by vacuum distillation.
- Characterization: Obtain ^{1}H NMR, ^{13}C NMR, IR, and MS spectra of the purified product and compare them to the expected data (Section 3) to confirm its identity and purity.

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